

A Comprehensive Technical Guide to the Safe Handling of 4-Methoxybenzenesulfonyl Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-Methoxybenzenesulfonyl chloride*

Cat. No.: *B1212957*

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth guide on the safety, handling, and emergency procedures for **4-Methoxybenzenesulfonyl chloride** (CAS No. 98-68-0). The information is compiled from various safety data sheets to ensure a comprehensive overview for laboratory and research professionals.

Compound Identification

4-Methoxybenzenesulfonyl chloride, also known as p-anisolesulfonyl chloride, is a versatile sulfonating agent used in organic synthesis.^{[1][2]} It is primarily utilized for the preparation of sulfonamides and as a protecting group for various nitrogen functions.^[1]

Table 1: Compound Identification

Identifier	Value	Source(s)
Chemical Name	4-Methoxybenzenesulfonyl chloride	[3][4]
Synonyms	4-Methoxybenzene-1-sulfonyl chloride, p-Anisolesulfonyl Chloride	[5]
CAS Number	98-68-0	[3][5][6]
EC Number	202-692-1	[5][6]
Molecular Formula	C ₇ H ₇ ClO ₃ S	[3][4][5]
Molecular Weight	206.65 g/mol	[3][4][5]

| InChI Key | DTJVECUKADWGM0-UHFFFAOYSA-N |[6] |

Physical and Chemical Properties

4-Methoxybenzenesulfonyl chloride is a white to beige crystalline solid at room temperature. [1][2][5] It is sensitive to moisture and reacts with water.[5][7][8][9]

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Appearance	White to beige crystalline solid	[1][2][5]
Odor	Odorless	[8]
Melting Point	39-42 °C (lit.)	[1][3][5][6]
Boiling Point	173 °C @ 14-19 hPa (lit.)	[1][3][5][6]
Flash Point	112 °C (233.6 °F) - closed cup	[5][6]

| Solubility | Soluble in polar solvents; limited solubility in non-polar solvents.[2] Reacts with water.[5][7][8][9] | |

Hazard Identification and Classification

This compound is classified as corrosive and causes severe skin burns and eye damage.[4][10] It is crucial to understand its hazards before handling.

Table 3: GHS Hazard Classification

Category	Information	Source(s)
Pictogram	GHS05 (Corrosion)	[6]
Signal Word	Danger	[4][5][6][8][10]
Hazard Statements	H314: Causes severe skin burns and eye damage.[4][5][6][8] H290: May be corrosive to metals.[10][11]	
Precautionary Statements	P260, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P405, P501	[4][5][6][7][8][10][11]

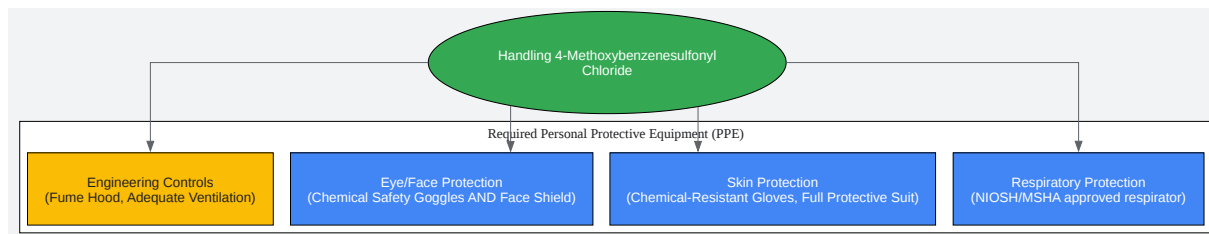
| Storage Class Code | 8A - Combustible corrosive hazardous materials |[6] |

Safe Handling and Storage Protocols

Proper handling and storage procedures are mandatory to minimize risk. This involves using appropriate personal protective equipment (PPE), working in a well-ventilated area, and adhering to storage guidelines.

Personal Protective Equipment (PPE)

A full suite of PPE is required when handling **4-Methoxybenzenesulfonyl chloride**. [5][7][10]



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Caption: Required PPE workflow for handling **4-Methoxybenzenesulfonyl chloride**.

Handling Procedures

- Avoid all personal contact, including inhalation of dust.[7][11][12]
- Work in a well-ventilated area, preferably within a chemical fume hood.[5][7][11][12]
- Avoid formation of dust and aerosols.[5]
- Do not eat, drink, or smoke in the work area.[11][12]
- Wash hands and any exposed skin thoroughly after handling.[7][8][10]
- Keep containers tightly sealed when not in use.[5][7][11][12]
- Contact with water liberates toxic gas and should be avoided.[7][8]

Storage Conditions

Proper storage is critical to maintain the stability of the compound and prevent hazardous reactions.

Table 4: Storage and Incompatibility

Parameter	Recommendation	Source(s)
Storage Temperature	2-8 °C (Refrigerated)	[5][6][7][10]
Storage Conditions	Store in a cool, dry, well-ventilated place in a tightly closed container.[5][7] Store locked up in a corrosives area. [5][7][8][10]	
Conditions to Avoid	Moisture, heat, flames, and sources of ignition.[5][9]	

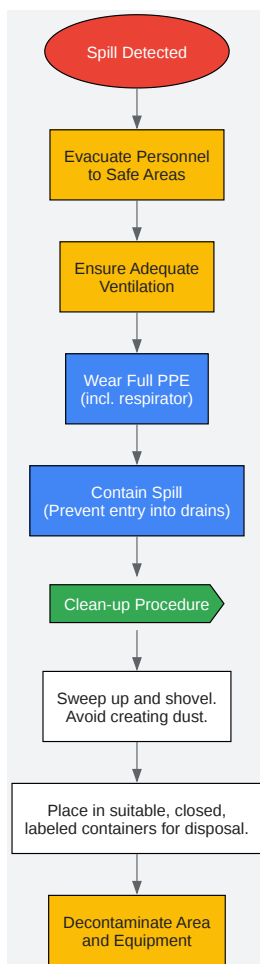
| Incompatible Materials | Water, strong oxidizing agents, strong bases, amines.[5][7][9] | |

Emergency Procedures and First Aid

Immediate and appropriate action is vital in case of accidental exposure or release.

Accidental Release Measures

In the event of a spill, follow a structured response protocol to ensure safety and containment.



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Caption: Step-by-step protocol for responding to an accidental spill.

First Aid Protocols

Immediate medical attention is required for all routes of exposure.[7] Show the Safety Data Sheet to the attending physician.[5]

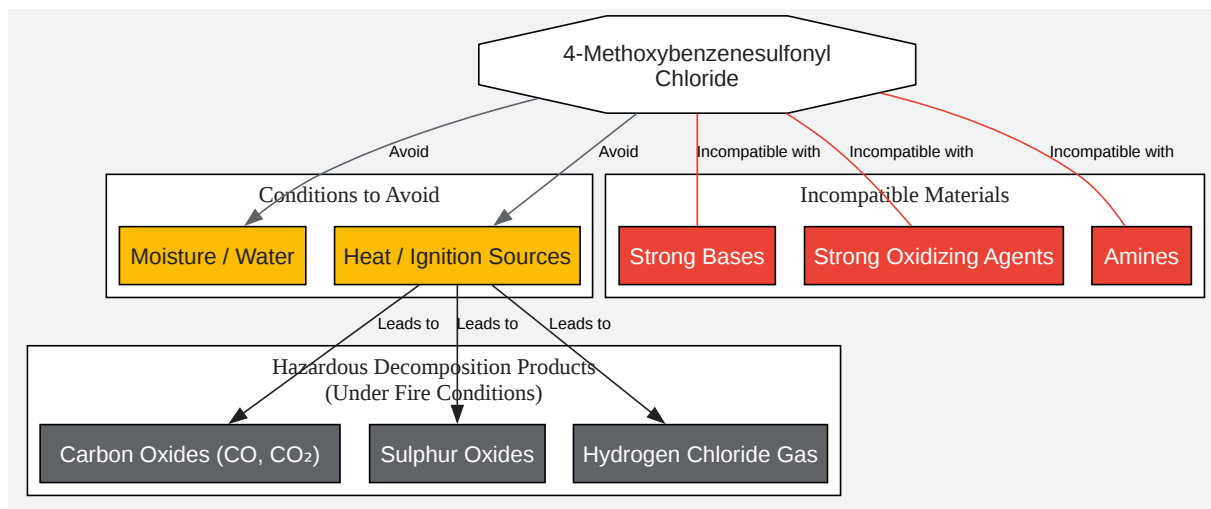
Table 5: First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician immediately.	[5] [7] [8] [10]
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Consult a physician immediately.	[5] [7] [8] [10]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician immediately.	[5] [7] [8] [10]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician immediately. [\[5\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#) |

Stability and Reactivity

The compound is stable under recommended storage conditions but can react hazardously with certain substances.[\[5\]](#)



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Caption: Chemical stability and reactivity relationships.

Toxicological and Transportation Information

Toxicological Profile

There is limited quantitative toxicological data available for this specific compound in the provided safety data sheets. The primary health risk is its corrosive nature.

Table 6: Toxicological Information Summary

Effect	Finding	Source(s)
Acute Toxicity	No data available	[5][7][10]
Skin Corrosion/Irritation	Causes severe skin burns	[4][5][10]
Serious Eye Damage/Irritation	Causes serious eye damage	[4][5][10]
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC at levels $\geq 0.1\%$.	[5]

| Primary Health Effect | Product is a corrosive material. Ingestion causes severe swelling, damage to delicate tissue, and danger of perforation. [[7] |

Transportation Information

This material is regulated as a hazardous substance for transport.

Table 7: Transportation Details

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
ADR/RID, IMDG, IATA	3261	CORROSIVE SOLID, ACIDIC, ORGANIC, N.O.S. (4-Methoxybenzenesulfonyl chloride)	8	II

Source(s):[5][8][10]

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References

- 1. 4-Methoxybenzenesulfonyl chloride | 98-68-0 [chemicalbook.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. 98-68-0 CAS MSDS (4-Methoxybenzenesulfonyl chloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 4-Methoxybenzenesulfonyl chloride | C7H7ClO3S | CID 7401 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemicalbook.com [chemicalbook.com]
- 6. 4-メトキシベンゼンスルホニルクロリド 99% | Sigma-Aldrich [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. fishersci.com [fishersci.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 12. datasheets.scbt.com [datasheets.scbt.com]
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